

Chemical Identity and Basic Properties of Opal Blue SS

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Opal Blue SS

CAS No.: 2152-64-9

Cat. No.: S566481

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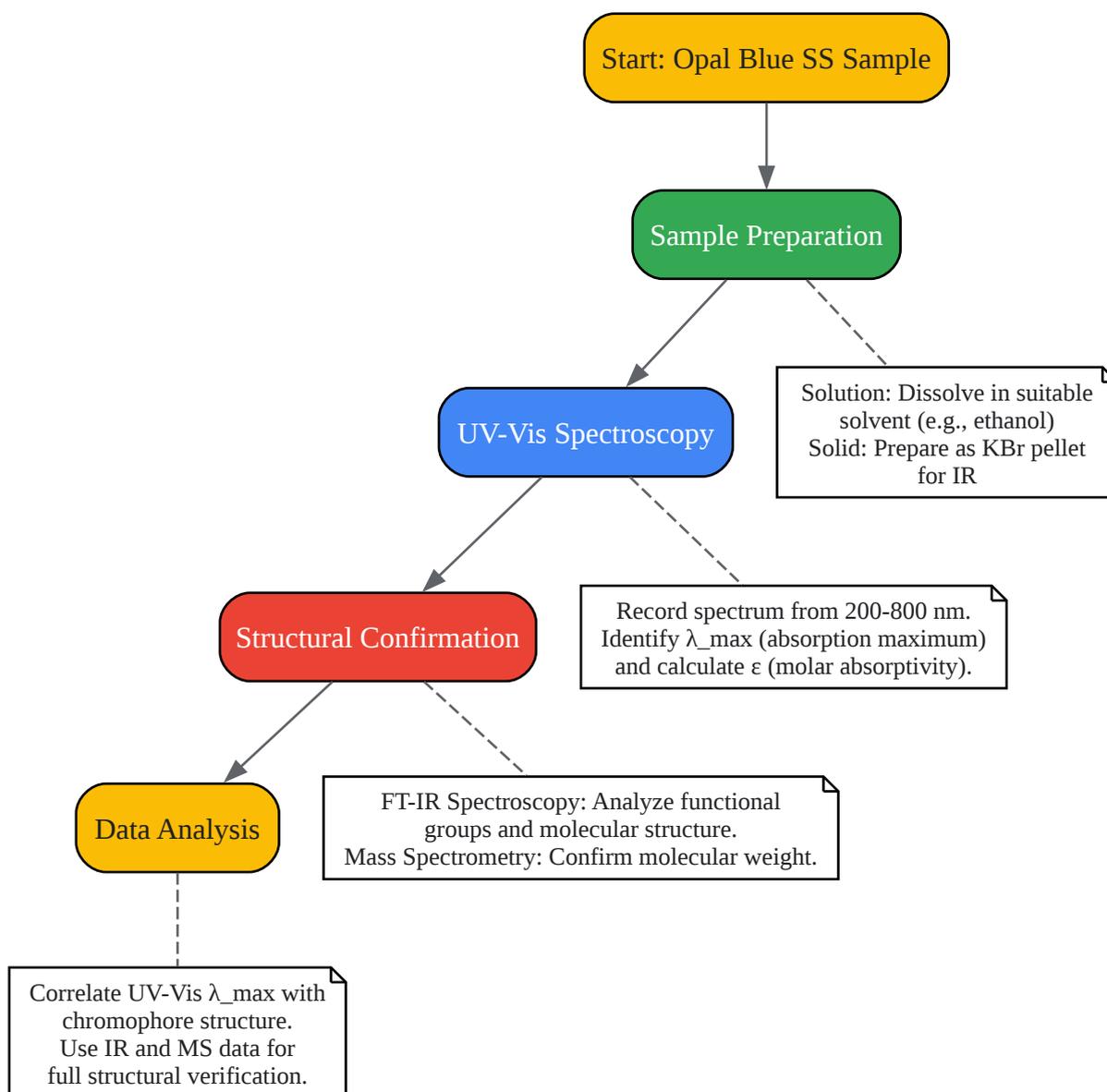
The table below summarizes the core identifying information and basic physicochemical properties for **Opal Blue SS**, also known as Solvent Blue 23 [1] [2].

Property	Value / Description
IUPAC Name	4-[(4-anilinophenyl)-(4-phenyliminocyclohexa-2,5-dien-1-ylidene)methyl]-N-phenylaniline hydrochloride [1]
CAS Registry Number	2152-64-9 [2]
Other Names	Solvent Blue 23, CI 42760 [1] [2]
Molecular Formula	$C_{37}H_{30}ClN_3$ [1] [2]
Molar Mass	552.11 $g \cdot mol^{-1}$ [2] (or 552.12 $g \cdot mol^{-1}$ [1])
Appearance	Information not available in search results
Boiling Point	836.66 °C (at 101,325 Pa) [2]
Density	1.09 (at 20°C) [2]
Water Solubility	2.081 $\mu g/L$ at 25°C [2]

Property	Value / Description
LogP	6.01 (at 25°C) [2]
Primary Application	Indicator in agar for detecting lipase activity in microorganisms [1]

Recommended Approach for Spectroscopic Characterization

Since quantitative spectroscopic data is lacking, you would need to perform experimental analysis. Here is a logical workflow and standard protocol for obtaining this data:



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*Experimental workflow for characterizing **Opal Blue SS***

Sample Preparation

- **For UV-Vis Spectroscopy:** Prepare a dilute solution of the dye in a spectroscopically suitable solvent (e.g., ethanol, methanol, or water, depending on solubility) [3]. The concentration should be adjusted to ensure the absorbance readings are within the linear range of the instrument (typically between 0.1 and 1.0).

- **For IR Spectroscopy:** For solid samples, the most common method is the **KBr pellet technique** [4]. A small amount of the dye is mixed with potassium bromide (KBr) and pressed under high pressure to form a transparent pellet.

Instrumental Setup and Data Collection

- **UV-Vis Spectroscopy:** The core measurement involves recording the absorption spectrum across the ultraviolet and visible light regions (typically 200–800 nm) [3]. The key parameter to determine is λ_{max} , the wavelength at which maximum absorption occurs. The **Beer-Lambert law** ($A = \epsilon lc$) is then used to calculate the molar absorptivity (ϵ) from measurements at different concentrations [3].
- **Infrared (IR) Spectroscopy:** Techniques such as **Attenuated Total Reflection (ATR)**—which is often non-destructive—or transmission spectroscopy (using KBr pellets) can be used to analyze the solid dye [4]. The spectrum should be recorded in the fingerprint region (e.g., 200–1600 cm^{-1}) to identify characteristic functional groups [4].

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References

1. Spirit blue - Wikipedia [en.m.wikipedia.org]
2. | 2152-64-9 Opal blue ss [chemicalbook.com]
3. - Wikipedia Absorption spectroscopy [en.wikipedia.org]
4. (PDF) Silicon-Oxygen Region Infrared and Raman Analysis of Opals ... [academia.edu]

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